

# AZD8186 in DMSO: Technical Support Guide

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## Compound of Interest

Compound Name: (Rac)-AZD8186

Cat. No.: B12828937

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This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of AZD8186 when using Dimethyl Sulfoxide (DMSO) as a solvent. It includes frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure reliable and reproducible results.

## Frequently Asked Questions (FAQs)

### Q1: What is the maximum solubility of AZD8186 in DMSO?

A1: AZD8186 exhibits high solubility in DMSO. However, the exact concentration can vary slightly between batches. It is crucial to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of the compound[1]. For practical purposes, preparing stock solutions at concentrations up to 91 mg/mL has been reported.

Data Summary: AZD8186 Solubility in DMSO

Concentration (mg/mL)	Molar Concentration (mM)	Solvent	Notes	Source
91 mg/mL	198.92 mM	DMSO	Warmed with a 50°C water bath.	[2]

| 79 mg/mL | 172.68 mM | DMSO | Use fresh DMSO to avoid moisture. |[1] |

## Q2: How do I properly prepare a stock solution of AZD8186 in DMSO?

A2: To ensure complete dissolution and maintain compound integrity, follow a systematic protocol. It is recommended to start with a high-concentration stock solution that can be later diluted for working solutions. A detailed step-by-step guide is available in the "Experimental Protocols" section below. General guidelines advise weighing the compound accurately and adding the appropriate volume of fresh DMSO to achieve the desired concentration[3]. For difficult-to-dissolve compounds, gentle warming (e.g., a 37°C or 50°C water bath) and sonication can be effective[2][4].

## Q3: What are the recommended storage conditions for AZD8186 stock solutions in DMSO?

A3: Proper storage is critical for maintaining the stability and efficacy of AZD8186 solutions. Stock solutions in DMSO should be aliquoted into single-use volumes to minimize freeze-thaw cycles and stored at low temperatures[5][6][7].

Data Summary: Recommended Storage for AZD8186 in DMSO

Storage Temperature	Duration	Recommendations	Source
-20°C	Up to 1 year	Suitable for long-term storage.	[5]
-80°C	Up to 2 years	Recommended for maximum stability.	[5]

| 0 - 4°C | Days to weeks | For short-term storage only. |[8] |

Note: The stability of compounds in solution can vary. It is best practice to use freshly prepared solutions or re-qualify stored solutions if they have been kept for extended periods.

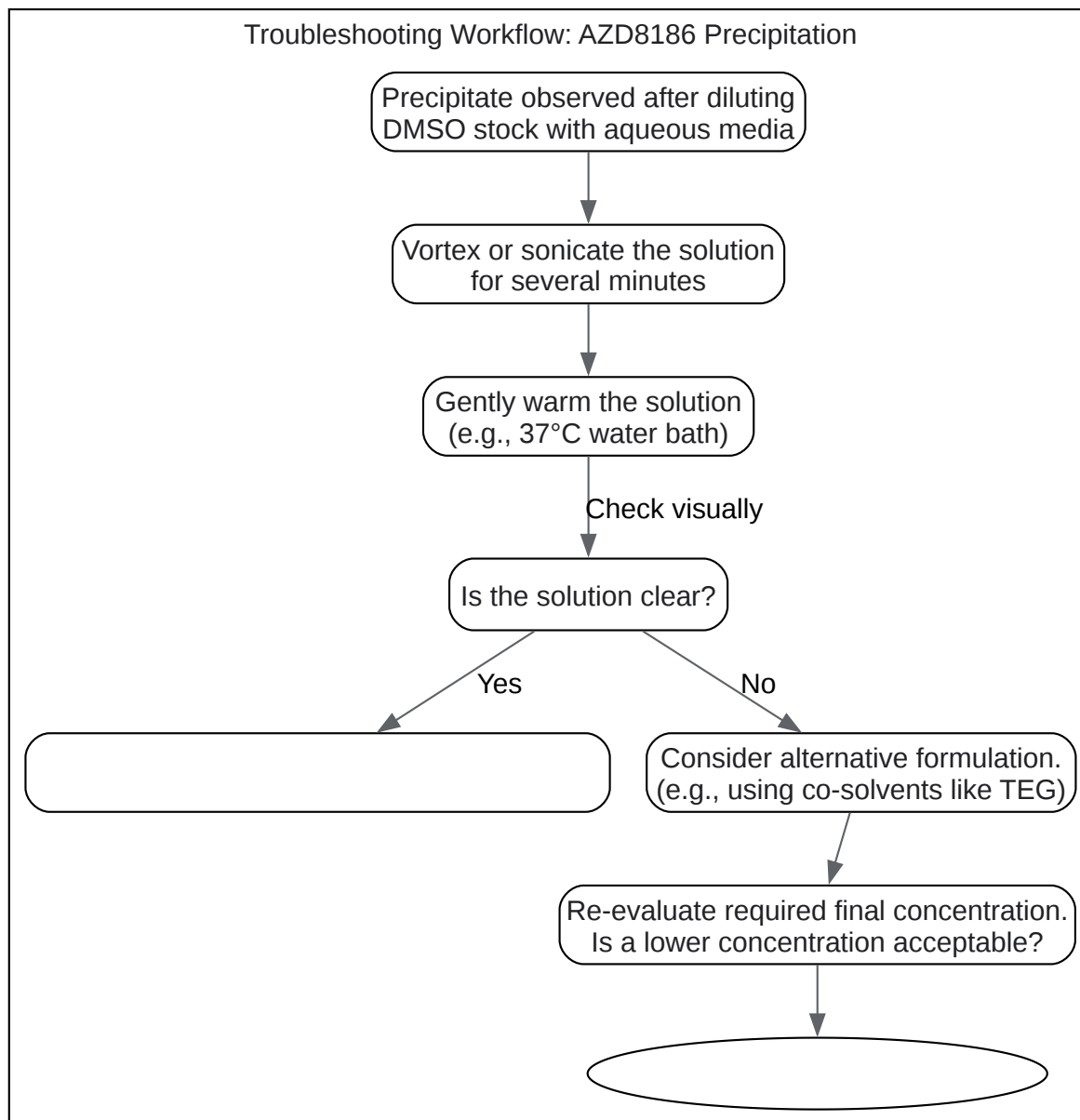
## Q4: How many times can I freeze and thaw my AZD8186 DMSO stock solution?

A4: While it is best practice to avoid repeated freeze-thaw cycles, studies on various compounds stored in DMSO suggest that many are stable for several cycles[6][7]. One study indicated no significant compound loss after 11 freeze-thaw cycles[9][10]. Another investigation subjected compounds to 25 cycles to assess stability[11][12]. To minimize any potential degradation, it is strongly recommended to aliquot stock solutions into volumes appropriate for individual experiments[5].

## Troubleshooting Guide

### **Q5: My AZD8186 has precipitated out of the DMSO solution upon dilution with aqueous media. What should I do?**

A5: Precipitation is a common issue when diluting a DMSO stock solution into an aqueous buffer or cell culture medium[3][4]. The workflow below provides steps to address this problem. The final concentration of DMSO in cell-based assays should be kept low (typically <0.5%) to avoid cellular toxicity[6].



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Fig 1. A step-by-step guide for resolving compound precipitation.

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration AZD8186 Stock Solution

This protocol describes the preparation of a 40 mM stock solution of AZD8186 in DMSO.

Materials:

- AZD8186 powder (MW: 457.47 g/mol )
- Anhydrous/high-purity DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer and sonicator

Procedure:

- Calculation: Determine the mass of AZD8186 required. For 1 mL of a 40 mM solution:
  - $\text{Mass (mg)} = 40 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 457.47 \text{ g/mol} \times 1000 \text{ mg/g} \times 1 \text{ mL} = 18.3 \text{ mg}$
- Weighing: Accurately weigh 18.3 mg of AZD8186 powder and place it into a sterile vial.
- Dissolution: Add 1 mL of high-purity DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly. If the solid does not dissolve completely, sonicate the vial for 5-10 minutes or warm it gently in a 37-50°C water bath until the solution is clear[2][4].
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, and date. Store at -20°C for up to one year or -80°C for up to two years[5].

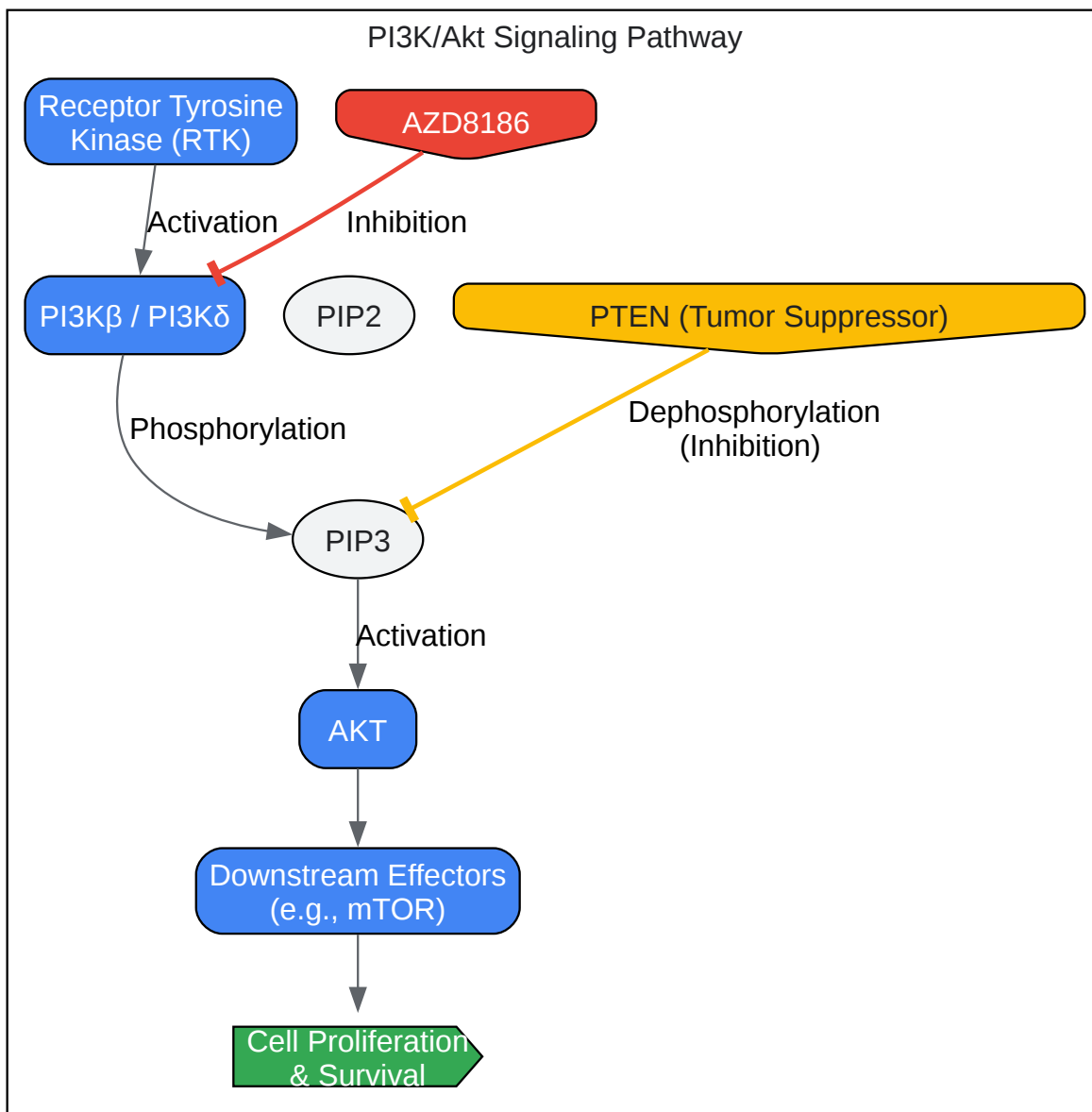
Preparation of Common Stock Concentrations

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
10 mM	4.57 mg	22.87 mg	45.75 mg
25 mM	11.44 mg	57.18 mg	114.37 mg

| 40 mM | 18.30 mg | 91.50 mg | 182.99 mg |

## Signaling Pathway Inhibition

AZD8186 is a potent and selective inhibitor of the PI3K $\beta$  (Phosphoinositide 3-kinase beta) and PI3K $\delta$  isoforms[5]. This inhibition is particularly effective in cancers with a deficiency in the PTEN tumor suppressor gene. By blocking PI3K $\beta/\delta$ , AZD8186 prevents the phosphorylation of AKT, a key downstream effector, thereby inhibiting tumor cell proliferation and survival[8][13].



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Fig 2. Mechanism of action of AZD8186 in the PI3K/Akt pathway.

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